

Introduction: The Role of Stable Isotope Standards in Lipidomics

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Compound of Interest

Compound Name: *Tri[(16-hydroxy)oleoyl]glycerol-d5*

Cat. No.: *B1156389*

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Lipids, a diverse class of molecules including triglycerides, are fundamental to cellular structure, energy storage, and signaling pathways.[1][2] The study of the entire lipid complement of a cell or organism, known as lipidomics, provides profound insights into metabolic processes and disease states.[2][3] Mass spectrometry (MS) coupled with liquid chromatography (LC) has become the cornerstone of lipidomic analysis, enabling the identification and quantification of thousands of lipid species.[2]

However, the accuracy of quantification in MS-based lipidomics is challenged by variations in sample extraction efficiency, matrix effects, and instrument response.[4] To overcome these challenges, stable isotope-labeled (SIL) internal standards are indispensable. These standards are chemically identical to the analyte of interest but have a higher mass due to the incorporation of heavy isotopes (e.g., ^2H or D , ^{13}C , ^{15}N). When "spiked" into a sample at a known concentration, they co-elute with the endogenous analyte and experience the same analytical variations, allowing for precise and accurate quantification through isotope dilution.

Tri[(16-hydroxy)oleoyl]glycerol-d5 is a purpose-built SIL internal standard designed for the study of specific, hydroxylated triglycerides. Its structure is engineered for stability and clear mass differentiation, making it an invaluable tool for metabolic research and drug discovery.

Deconstructing the Chemical Structure

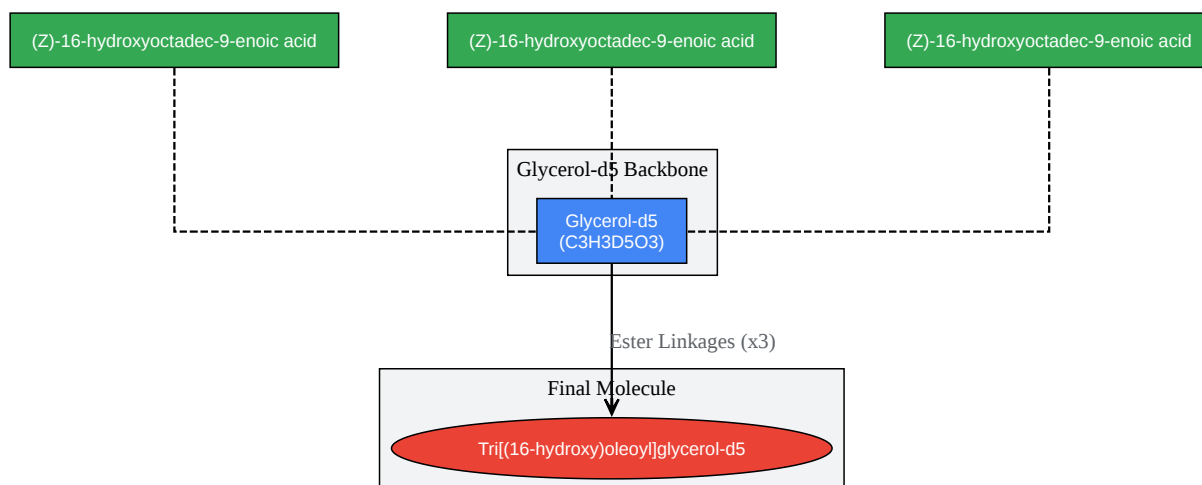
The nomenclature of **Tri[(16-hydroxy)oleoyl]glycerol-d5** precisely describes its molecular architecture. It is a triacylglycerol (TAG), also known as a triglyceride, which consists of a central glycerol backbone esterified to three fatty acid chains.

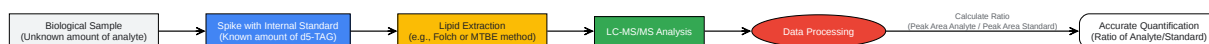
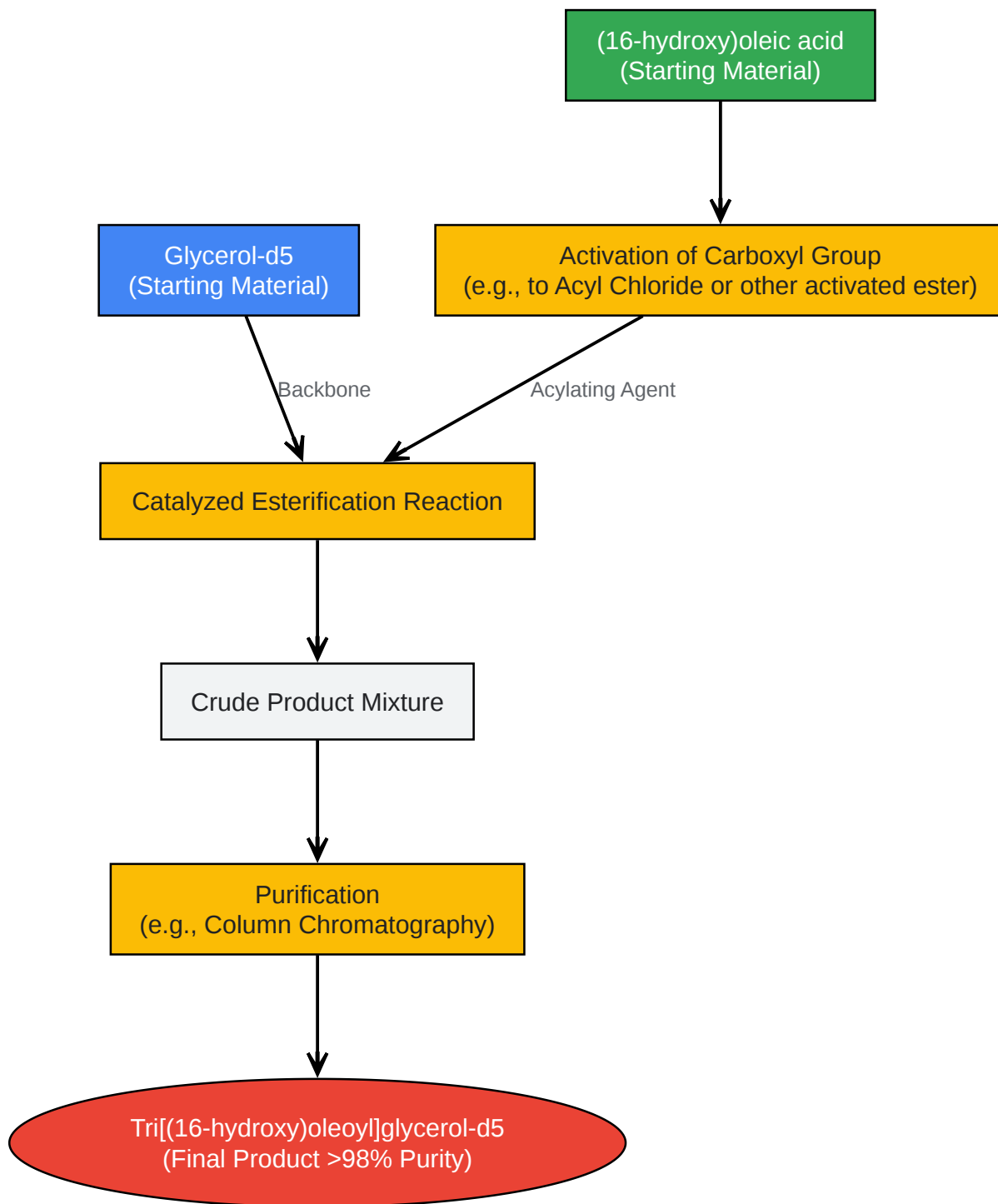
A more systematic synonym for this molecule is [1,1,2,3,3-pentadeuterio-2,3-bis[[*(Z)*-16-hydroxyoctadec-9-enoyl]oxy]propyl] (*Z*)-16-hydroxyoctadec-9-enoate.[5] This name provides a blueprint for its three core components:

- **The Glycerol-d5 Backbone:** The foundation of the molecule is a glycerol scaffold where all five hydrogen atoms attached to the carbon backbone have been replaced by deuterium (D). This pentadeuteration occurs at the C1, C2, and C3 positions, providing a stable mass increase of 5 Daltons (Da) over the natural isotopologue.[6][7] This labeling strategy is superior to labeling on the fatty acid chains for certain applications, as the glycerol backbone is less susceptible to metabolic alteration and the deuterium atoms are not prone to exchange under typical analytical conditions.
- **The (16-hydroxy)oleoyl Acyl Chains:** Each of the three hydroxyl groups of the glycerol-d5 backbone is esterified to a (16-hydroxy)oleoyl fatty acid. Let's break down this chain:
 - **Oleoyl:** This signifies an 18-carbon acyl chain (octadecanoyl) with a single double bond. The "*(Z)*" and "9" designations indicate that this double bond is located between carbons 9 and 10 and possesses a *cis* (*Z*) configuration, which is the most common isomer in nature.
 - **16-hydroxy:** A hydroxyl (-OH) group is substituted on the 16th carbon of each 18-carbon chain. This functional group significantly increases the polarity of the triglyceride and is characteristic of specific lipids like those found in castor oil (which contains the isomeric ricinoleic acid).[8]

The resulting molecule is a homotriacylglycerol, as all three acyl chains are identical.

Visualizing the Molecular Assembly





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